

Application Notes and Protocols: Cdk8-IN-1

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Compound of Interest

Compound Name: Cdk8-IN-1

Cat. No.: B3028136

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Introduction

Cyclin-dependent kinase 8 (CDK8) is a key transcriptional regulator implicated in various signaling pathways crucial for cell proliferation and differentiation. Its dysregulation is associated with numerous cancers, making it a compelling target for therapeutic intervention. This document provides detailed application notes and protocols for the use of **Cdk8-IN-1**, a potent and selective inhibitor of CDK8 and its close homolog, CDK19.

It is important to note that the scientific literature and commercial suppliers may use the terms "**Cdk8-IN-1**" and "CDK8/19-IN-1" to refer to different chemical entities. "**Cdk8-IN-1**" is associated with the chemical formula C₁₁H₈F₃N₃O, while "CDK8/19-IN-1" corresponds to C₁₉H₁₈N₄O₄S₂.^{[1][2]} This document will focus on the latter, a well-characterized dual inhibitor of CDK8 and CDK19, hereafter referred to as **Cdk8-IN-1** for consistency. This compound exhibits potent, orally bioavailable, and selective inhibition of CDK8 and CDK19.^{[3][4]}

Data Presentation

Cdk8-IN-1 Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ N ₄ O ₄ S ₂	^{[1][5]}
Molecular Weight	430.5 g/mol	^[5]
CAS Number	1818427-07-4	^[5]

In Vitro Inhibitory Activity

Target	IC50 / Kd	Reference
CDK8	0.46 nM (IC50)	[3] [4]
CDK19	0.99 nM (IC50)	[3] [4]
CDK9	270 nM (IC50)	[3] [4]
CDK8	46 nM (Kd)	[5]
CDK19	25 nM (Kd)	[5]

In Vitro Cellular Activity (GI50)

Cell Type	GI50 Range	Reference
Colon, Multiple Myeloma, AML, Lung Cancer Cells	0.43 - 2.5 nM	[3] [5]

Solution Preparation and Storage

Proper preparation and storage of **Cdk8-IN-1** solutions are critical for maintaining its stability and activity.

Solubility

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL	[5]

Storage Conditions

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	
4°C	2 years	[5]	
In Solvent (DMSO)	-80°C	1 year	[5]
-20°C	1 month	[4]	

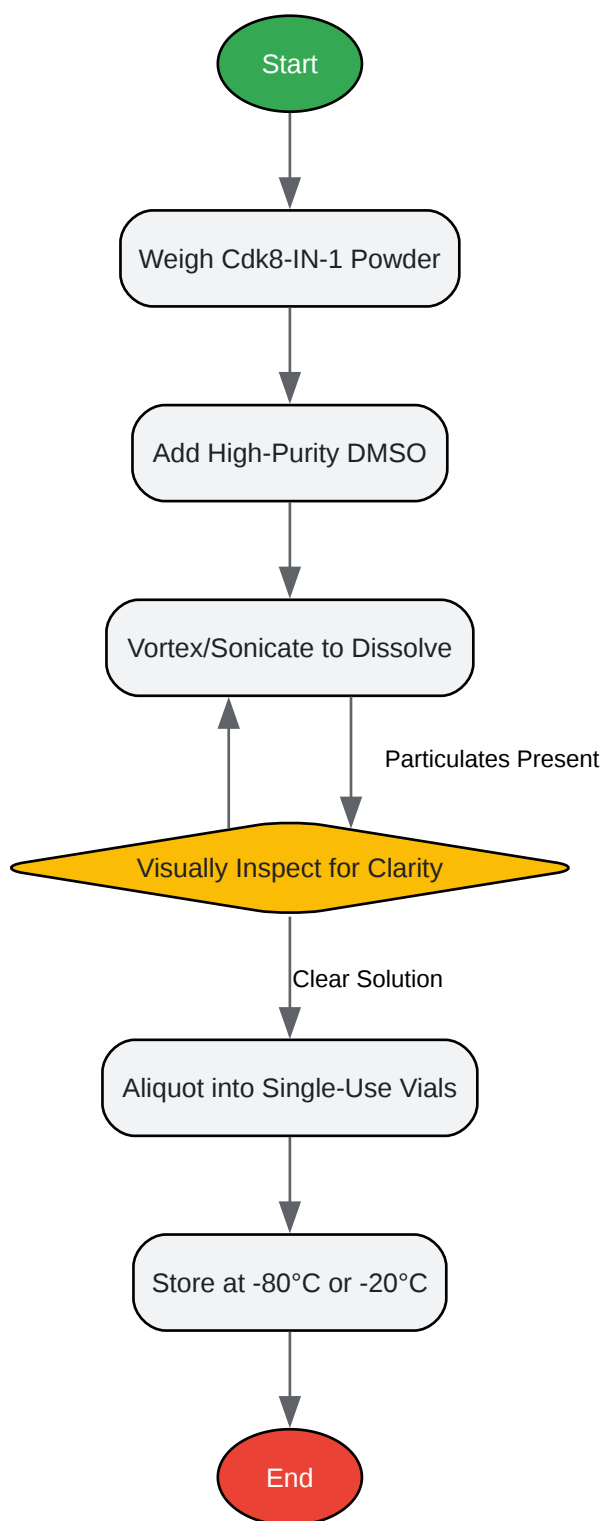
Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[6]

Experimental Protocols

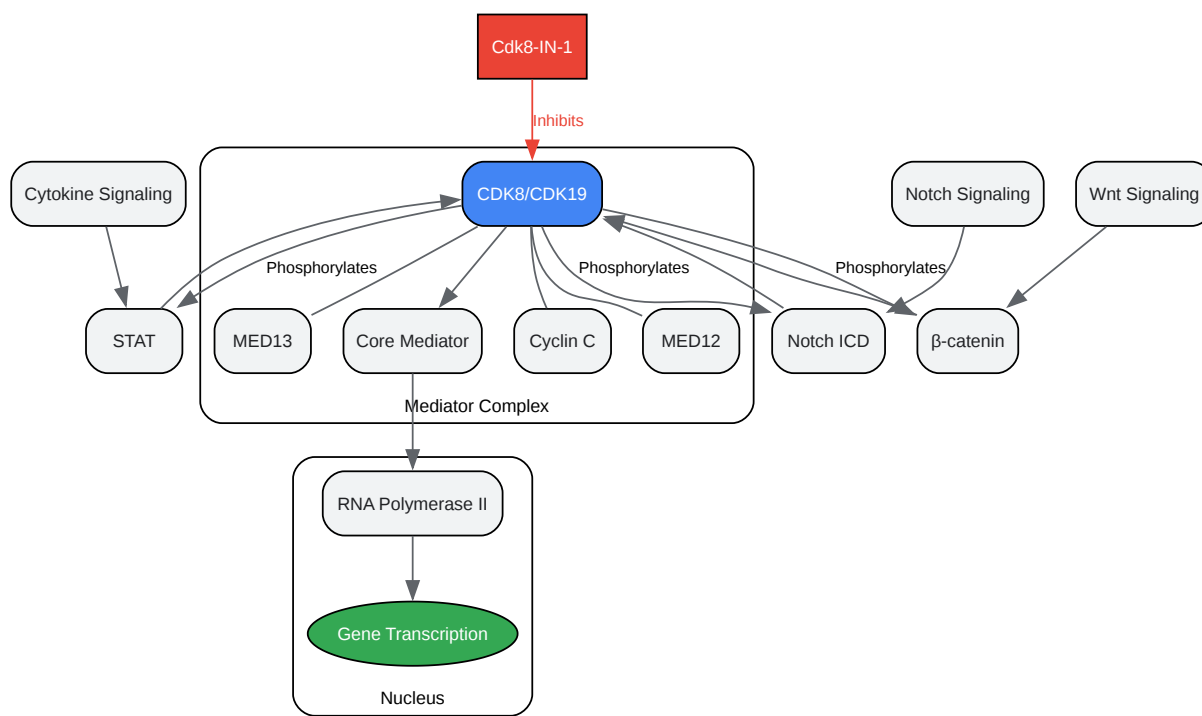
Protocol 1: Preparation of Cdk8-IN-1 Stock Solution (10 mM in DMSO)

- Weighing: Accurately weigh the required amount of **Cdk8-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.305 mg of **Cdk8-IN-1** (Molecular Weight = 430.5 g/mol).
- Dissolution: Add the appropriate volume of high-purity DMSO to the powder. Using the example above, add 1 mL of DMSO.
- Solubilization: Gently vortex or sonicate the solution until the compound is completely dissolved. Ensure no visible particulates remain.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[4][5]

Experimental Workflow for **Cdk8-IN-1** Solution Preparation



Workflow for Preparing Cdk8-IN-1 Stock Solution



Simplified CDK8 Signaling Pathways

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References

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